

Denbufylline polymer carrier compatibility

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Compound Focus: Denbufylline

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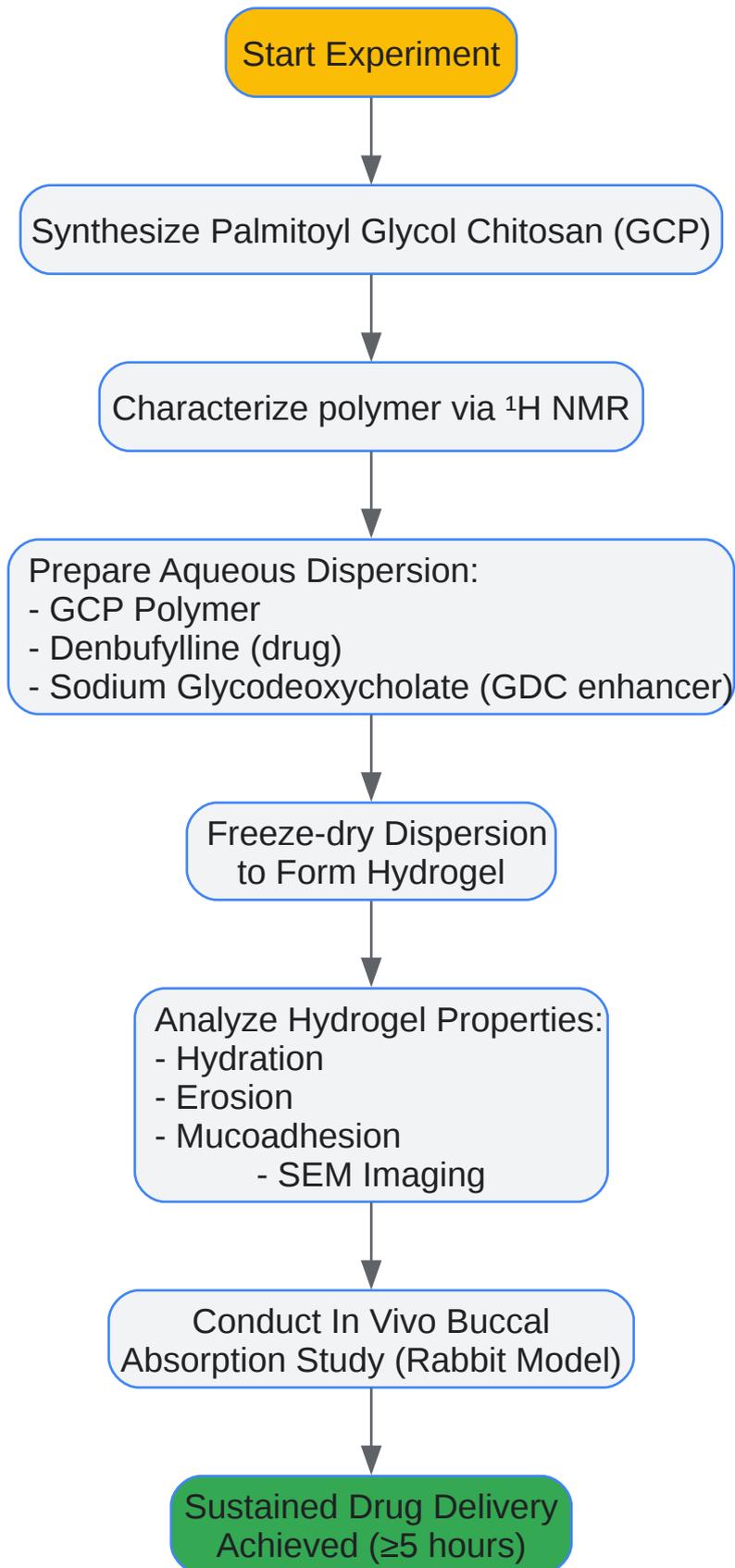
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Denbufylline Buccal Hydrogel Formulation

A research study provides a specific formulation and methodology for creating a sustained-release buccal delivery system for **denbufylline** using palmitoyl glycol chitosan (GCP) hydrogels [1] [2].

- **Polymer System:** Physically cross-linked palmitoyl glycol chitosan (GCP) [1].
- **Model Drug:** **Denbufylline**, noted as a **hydrophobic drug** [1] [2].
- **Penetration Enhancer:** Sodium glycodeoxycholate (GDC) was co-processed with the drug and polymer [1].
- **Key Finding:** The GCP12 formulation sustained the delivery of **denbufylline** for at least 5 hours in a rabbit model, outperforming the control Carbopol tablet [1].

The experimental workflow for preparing this buccal hydrogel is summarized below:



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General Polymer Chemical Compatibility

For general laboratory procedures like filtration, the chemical resistance of common polymer materials is a critical consideration. The table below summarizes compatibility ratings for various polymers, which can guide the selection of equipment and containers for handling **denbufylline** solutions [3].

Table 1: General Chemical Compatibility of Common Polymer Materials [3]

Polymer Material	Compatibility Rating Key	Notes
PTFE (Polytetrafluoroethylene)	Recommended (R)	Inert, suitable for most aggressive chemicals.
PP (Polypropylene)	Generally Recommended (GR)	Good chemical resistance.
HDPE (High-Density Polyethylene)	Generally Recommended (GR)	Good chemical resistance.
PVDF (Polyvinylidene Fluoride)	Generally Recommended (GR)	Good chemical resistance.
PES (Polyethersulfone)	Varies by solvent	Generally compatible with alcohols.
PC (Polycarbonate)	Not Recommended (NR) for many organics	Poor resistance to many solvents.
ABS (Acrylonitrile Butadiene Styrene)	Not Recommended (NR) for many organics	Poor chemical resistance.
PS (Polystyrene)	Not Recommended (NR) for many organics	Poor chemical resistance.

> **Important Note:** These ratings are based on pure solvents at room temperature without applied stress. Actual compatibility can be affected by temperature, exposure time, and the presence of additives or mixtures [3].

Troubleshooting and FAQ

Q: What are the major challenges in formulating denbufylline? A: The primary challenge is its **hydrophobic nature** [1] [2]. The cited study used a hydrophobic modification of glycol chitosan (palmitoyl glycol chitosan) and a penetration enhancer (sodium glycodeoxycholate) to improve sustained delivery and absorption via the buccal route [1].

Q: My formulation is not achieving sustained release. What can I do? A: The research suggests that using a physically cross-linked hydrophobic hydrogel system like palmitoyl glycol chitosan can effectively sustain the release of **denbufylline**. The study found that the drug itself reduced the hydration and erosion of the gel, contributing to a sustained release profile [1].

Q: Where can I find specific experimental data? A: The key primary source is the 2003 study published in the *European Journal of Pharmaceutics and Biopharmaceutics* (DOI: 10.1016/S0939-6411(02)00118-2), which details the full methodology and results [2].

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